

# naloxonazine dihydrochloride structure and chemical properties

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## Compound of Interest

Compound Name: *Naloxonazine dihydrochloride*

Cat. No.: *B10752624*

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## An In-depth Technical Guide to Naloxonazine Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, properties, and experimental applications of **naloxonazine dihydrochloride**, a pivotal tool in opioid research.

### Introduction

**Naloxonazine dihydrochloride** is a potent and selective antagonist of the  $\mu_1$ -opioid receptor (MOR)[1][2]. It is a dimeric azine derivative of naloxone and is known for its irreversible and long-lasting antagonistic effects, making it a valuable pharmacological tool for studying the specific roles of  $\mu_1$ -opioid receptor subtypes in various physiological and pathological processes[3]. Its irreversible binding is attributed to the formation of a covalent bond with the receptor[3]. This technical guide details its chemical and physical properties, mechanism of action, and key experimental protocols.

### Chemical Structure

Caption: Chemical structure of naloxonazine.

### Chemical and Physical Properties

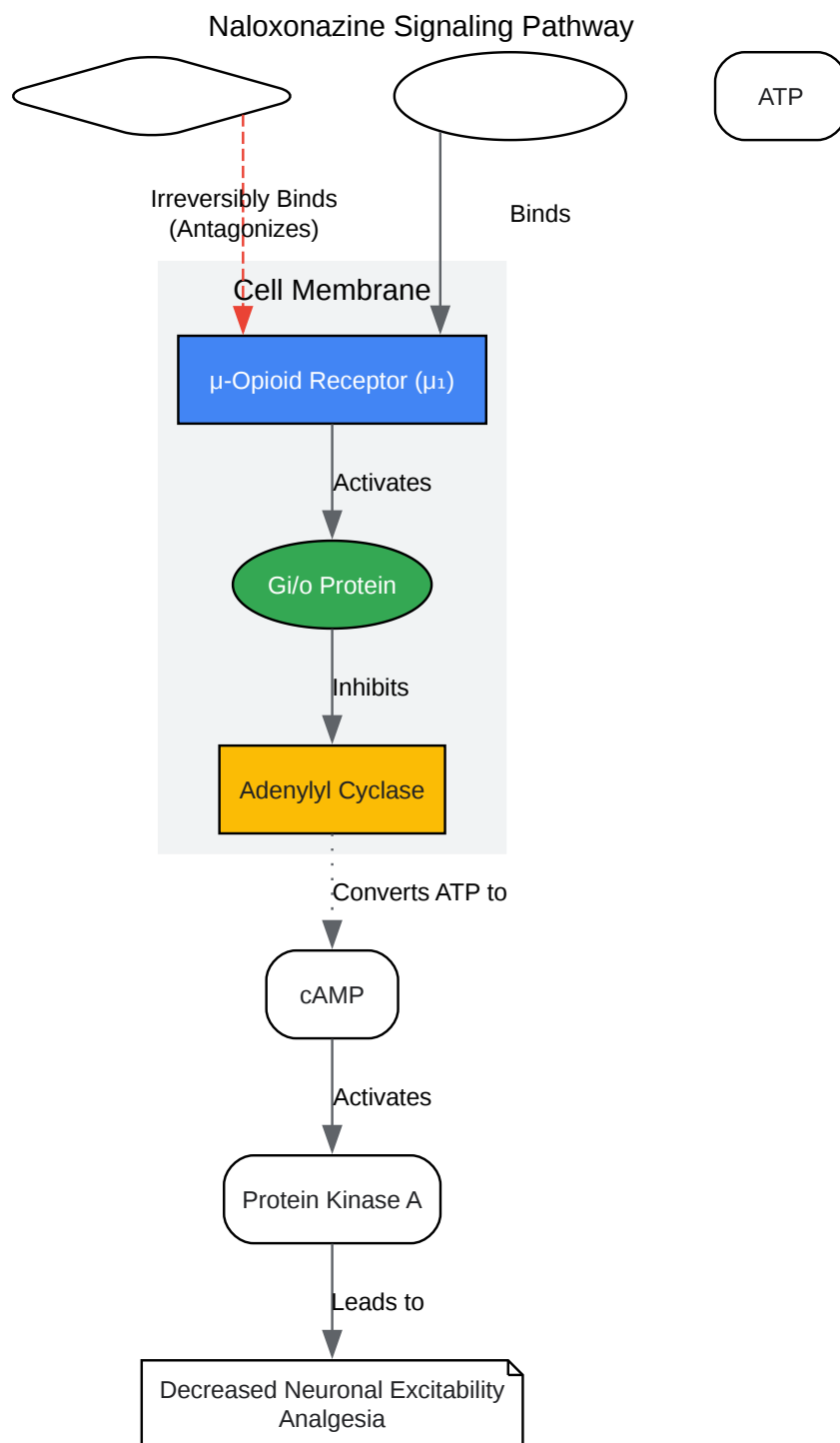
The chemical and physical properties of **naloxonazine dihydrochloride** are summarized in the table below, providing essential data for its handling, storage, and application in experimental settings.

Property	Value	Source(s)
Molecular Formula	C <sub>38</sub> H <sub>42</sub> N <sub>4</sub> O <sub>6</sub> ·2HCl	[4]
Molecular Weight	723.69 g/mol	[4]
CAS Number	880759-65-9, 82824-01-9	[1][2][4]
Appearance	Off-white solid	[4]
Melting Point	230 °C	N/A
pKa (predicted)	8.92 ± 0.40	[5]
Solubility	Soluble to 25 mM in water. Slightly soluble in PBS (pH 7.2).	
logP	Data not available	
Storage	Store at room temperature.	
Purity	≥98%	

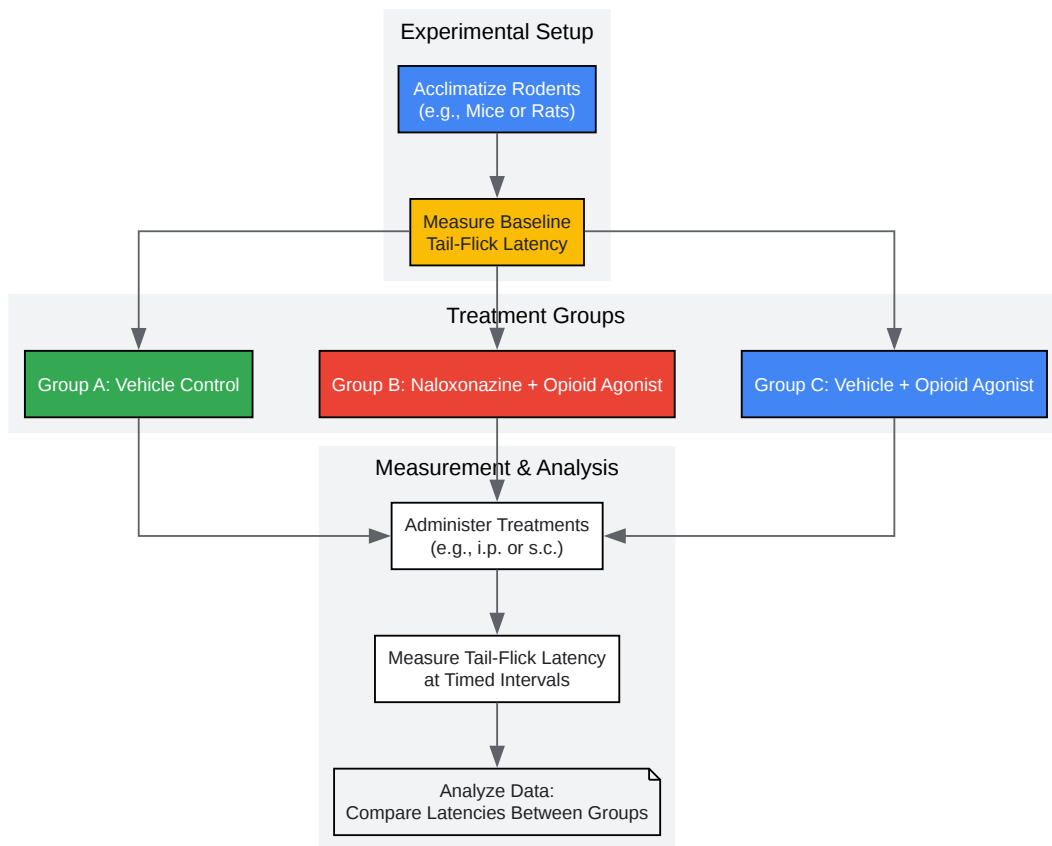
## Mechanism of Action and Signaling Pathway

Naloxonazine acts as a selective and irreversible antagonist of the  $\mu_1$ -opioid receptor[3]. This irreversible binding is a key feature that distinguishes it from non-selective, reversible antagonists like naloxone. The antagonism of the  $\mu_1$ -opioid receptor by naloxonazine blocks the downstream signaling cascade typically initiated by the binding of opioid agonists.

The binding of an opioid agonist to the  $\mu$ -opioid receptor normally leads to the inhibition of adenylyl cyclase, a decrease in cyclic AMP (cAMP) levels, and the modulation of ion channels. By irreversibly binding to the  $\mu_1$  subtype, naloxonazine prevents this G-protein-mediated signaling.



## Experimental Workflow: In Vivo Tail-Flip Test

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## References

- 1. NALOXONAZINE DIHYDROCHLORIDE | 82824-01-9 [chemicalbook.com]
- 2. scbt.com [scbt.com]
- 3. Naloxonazine Dihydrochloride; CAS No:880759-65-9 [aobious.com]
- 4. apexbt.com [apexbt.com]
- 5. naloxonazine [chembk.com]
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